

Essential Safety and Operational Guide for 1,6-Dioxaspiro[2.5]octane

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Compound of Interest

Compound Name: 1,6-Dioxaspiro[2.5]octane

Cat. No.: B090491

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, critical safety and logistical information for the handling of **1,6-Dioxaspiro[2.5]octane** (CAS No. 185-72-8). Adherence to these guidelines is essential for ensuring laboratory safety and proper management of this chemical.

Hazard Identification and Personal Protective Equipment

1,6-Dioxaspiro[2.5]octane is a flammable liquid that can cause skin, eye, and respiratory irritation. All personnel must use the following Personal Protective Equipment (PPE) when handling this substance.

| Protection Type | Required PPE | Specifications |
|-------------------------|-----------------------------------|---|
| Eye and Face Protection | Safety Goggles or Face Shield | Must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166. |
| Hand Protection | Chemical-resistant gloves | Nitrile or other appropriate material, inspect for tears or holes before use. |
| Body Protection | Flame-retardant lab coat | To be worn at all times in the laboratory. |
| Respiratory Protection | Fume Hood or adequate ventilation | Use in a well-ventilated area. If ventilation is insufficient, a NIOSH-approved respirator may be required. |

Safe Handling and Storage

Operational Plan:

- Engineering Controls: All procedures involving **1,6-Dioxaspiro[2.5]octane** should be performed in a certified chemical fume hood to minimize inhalation exposure. An eyewash station and safety shower must be readily accessible.
- Handling Procedures: Avoid contact with skin and eyes. Prevent inhalation of vapor or mist. Keep away from sources of ignition, including heat, sparks, and open flames. Use non-sparking tools.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. The recommended storage temperature is between 2°C and 8°C.

First Aid Measures

In the event of exposure, follow these first-aid protocols immediately:

| Exposure Route | First Aid Protocol |
|----------------|--|
| Inhalation | Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. |
| Skin Contact | Remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

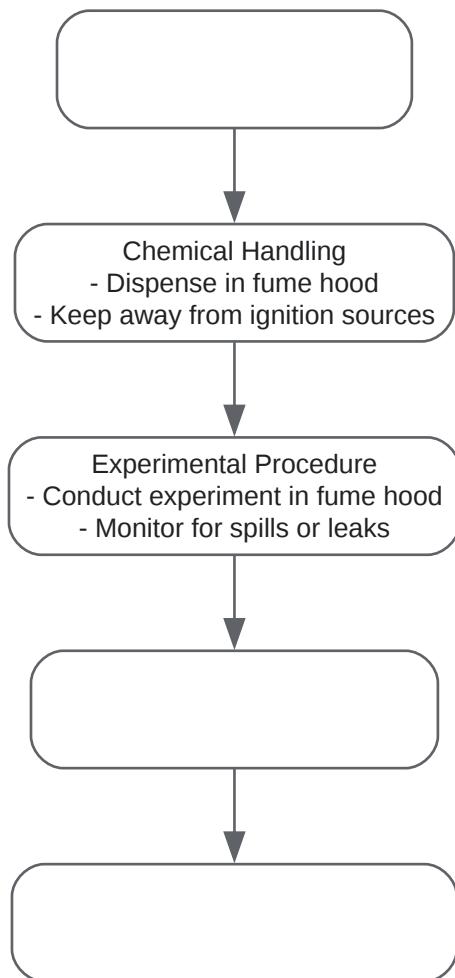
Disposal Plan

All waste containing **1,6-Dioxaspiro[2.5]octane** must be treated as hazardous waste.

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container.
- Disposal Route: Dispose of contents and container in accordance with all local, state, and federal regulations. Contact a licensed professional waste disposal service to arrange for pickup and disposal. Do not allow this chemical to enter the environment.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural flow for safely handling **1,6-Dioxaspiro[2.5]octane** in a laboratory setting.



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Caption: Workflow for Safe Handling of **1,6-Dioxaspiro[2.5]octane**.

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